

Ofirnoflast: A Technical Guide to its Impact on Pyroptotic Cell Death

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Ofirnoflast is a pioneering, orally bioavailable small molecule inhibitor of NEK7 (NIMA-related kinase 7), a critical component in the assembly of the NLRP3 inflammasome. By targeting NEK7, Ofirnoflast effectively disrupts the formation of the NLRP3 inflammasome complex, a key initiator of pyroptotic cell death. This targeted mechanism of action positions Ofirnoflast as a promising therapeutic agent for a range of inflammatory diseases driven by aberrant NLRP3 inflammasome activation. This technical guide provides a comprehensive overview of Ofirnoflast's impact on pyroptosis, detailing its mechanism of action, summarizing key quantitative data, and outlining relevant experimental protocols.

Introduction to Pyroptosis and the NLRP3 Inflammasome

Pyroptosis is a highly inflammatory form of programmed cell death initiated in response to pathogenic insults and endogenous danger signals. It is a critical component of the innate immune response. A key molecular platform that triggers pyroptosis is the NLRP3 inflammasome. The assembly of this multi-protein complex, typically composed of the sensor protein NLRP3, the adaptor protein ASC, and pro-caspase-1, leads to the activation of caspase-1. Activated caspase-1 then cleaves Gasdermin D (GSDMD), unleashing its N-



terminal fragment to form pores in the cell membrane, leading to cell lysis and the release of pro-inflammatory cytokines, notably Interleukin-1 β (IL-1 β) and Interleukin-18 (IL-18).

Mechanism of Action of Ofirnoflast

Ofirnoflast functions as a first-in-class inhibitor of NEK7. NEK7 acts as a crucial scaffolding protein, facilitating the interaction between NLRP3 monomers, a necessary step for the oligomerization and activation of the inflammasome. **Ofirnoflast** binds to NEK7, preventing its association with NLRP3 and thereby inhibiting the assembly of a functional inflammasome complex. This intervention occurs upstream of caspase-1 activation and GSDMD cleavage, effectively halting the entire pyroptotic cascade.[1][2][3]

Quantitative Data on the Efficacy of Ofirnoflast

The inhibitory effects of **Ofirnoflast** on the key molecular events of pyroptosis have been demonstrated in various in vitro and in vivo models.

In Vitro Inhibition of Pyroptosis Markers

Ofirnoflast has been shown to suppress the hallmarks of pyroptosis in a dose-dependent manner in cell-based assays, primarily using human monocytic THP-1 cells and induced pluripotent stem cell (iPSC)-derived microglia.[1][2][3]



Parameter	Cell Type	Key Findings	Reference
ASC Speck Formation	THP-1 macrophages, iPSC-derived microglia	Significant suppression of ASC speck formation, a key indicator of inflammasome assembly.	[1][2][3]
Caspase-1 and Caspase-8 Activity	Myeloid leukemia cells	Approximately 2-fold suppression of Caspase-1 and Caspase-8 activity.	
IL-1β Secretion	THP-1 macrophages, iPSC-derived microglia, various in vitro models	5-10 fold inhibition of IL-1β and other inflammatory cytokine (e.g., TNF, IL-6, IL-18) secretion.	
Pyroptotic Cell Death	THP-1 macrophages, iPSC-derived microglia	Demonstrated suppression of pyroptotic cell death.	[1][2][3]

In Vivo Efficacy in a Dextran Sulfate Sodium (DSS)-Induced Colitis Model

In a preclinical model of inflammatory bowel disease, **Ofirnoflast** demonstrated significant therapeutic effects.

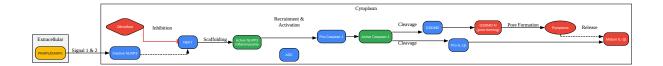


Parameter	Animal Model	Key Findings	Reference
Cytokine Levels	DSS-induced colitis in mice	Significant reduction in pro-inflammatory cytokine levels in the colon.	[1][2][3]
Physiological Outcomes	DSS-induced colitis in mice	Improvement in physiological outcomes, including reduced disease activity index (body weight loss, stool consistency, bleeding).	[1][2][3]

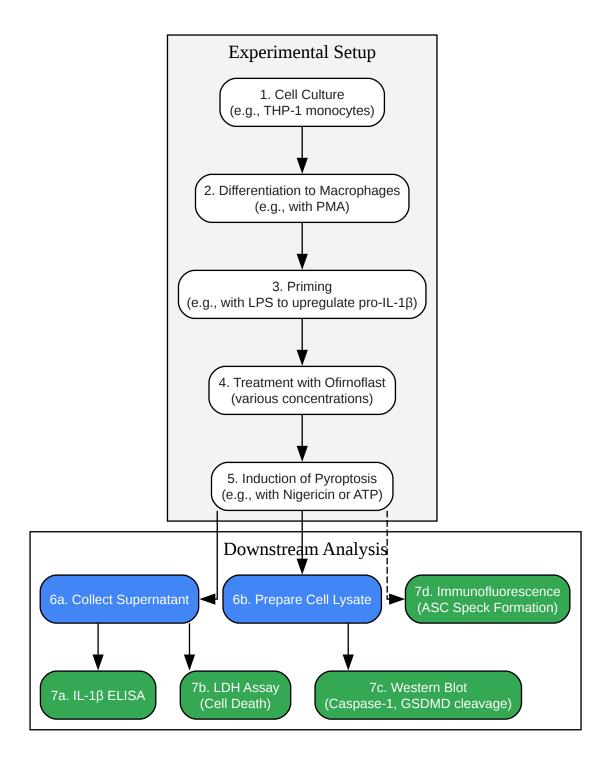
Signaling Pathways and Experimental Workflows Ofirnoflast's Point of Intervention in the NLRP3 Pyroptosis Pathway

The following diagram illustrates the canonical NLRP3 inflammasome pathway and highlights the specific point of intervention by **Ofirnoflast**.









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